

Application Notes and Protocols: Aniline Heptanal Schiff Base in Organic Synthesis

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Compound of Interest

Compound Name: *Aniline;heptanal*

Cat. No.: *B1593941*

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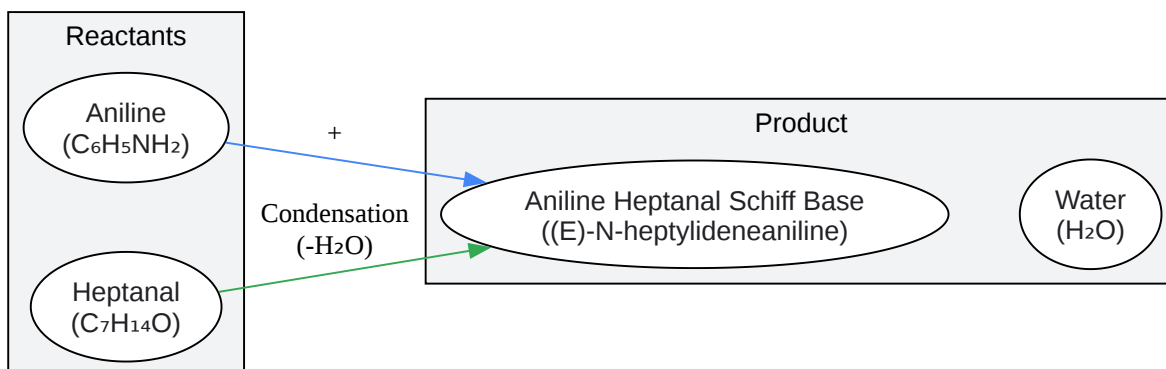
Introduction

The aniline heptanal Schiff base, systematically known as (E)-N-heptylideneaniline, is an imine formed from the condensation reaction of aniline and heptanal. While its primary industrial application lies in the rubber industry as a vulcanization accelerator, its chemical structure—possessing a reactive carbon-nitrogen double bond (azomethine group)—makes it a potential intermediate and reactant in various organic synthesis transformations. These notes provide detailed protocols for its synthesis and explore its established and potential applications in synthetic organic chemistry.

Synthesis of Aniline Heptanal Schiff Base

The formation of the aniline heptanal Schiff base is a condensation reaction where aniline acts as a nucleophile attacking the electrophilic carbonyl carbon of heptanal, followed by the elimination of a water molecule.

Reaction Pathway



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Caption: Reaction scheme for the condensation of aniline and heptanal.

Experimental Protocols

Protocol 1: Industrial Synthesis of Aniline-Heptanal Condensation Product

This protocol is adapted from an industrial process for producing a vulcanization accelerator.

Materials:

- Commercial heptaldehyde
- Aniline
- Reaction vessel with heating coils and stirrer

Procedure:

- Place 576 lbs. of commercial heptaldehyde into a suitable reaction vessel equipped with steam coils and a stirrer.
- Heat the heptaldehyde to approximately 140°C.

- Slowly add 218 lbs. of aniline to the hot heptaldehyde over a period of about three hours with continuous stirring, maintaining the temperature at approximately 140°C.
- The reaction is conducted in a closed system, and an internal pressure of approximately 40 lbs. per square inch will develop.
- After all the aniline has been added, continue heating under pressure for about 30 minutes.
- Open the apparatus to release the pressure and allow the water formed during the reaction to escape.
- Continuously heat the residue at 135 to 145°C.
- For purification, the condensation product can be steam distilled to remove volatile impurities, water, and any unreacted aniline and heptaldehyde.

Quantitative Data Summary:

Parameter	Value
Reactants	
Heptaldehyde	410 lbs. / 576 lbs.
Aniline	310 lbs. / 218 lbs.
Reaction Conditions	
Temperature	135 - 145°C
Pressure	Approx. 40 lbs. per square inch
Product	
Aniline-Heptanal Product	~465 lbs. (from 410 lbs. heptaldehyde and 310 lbs. aniline)

Applications in Organic Synthesis

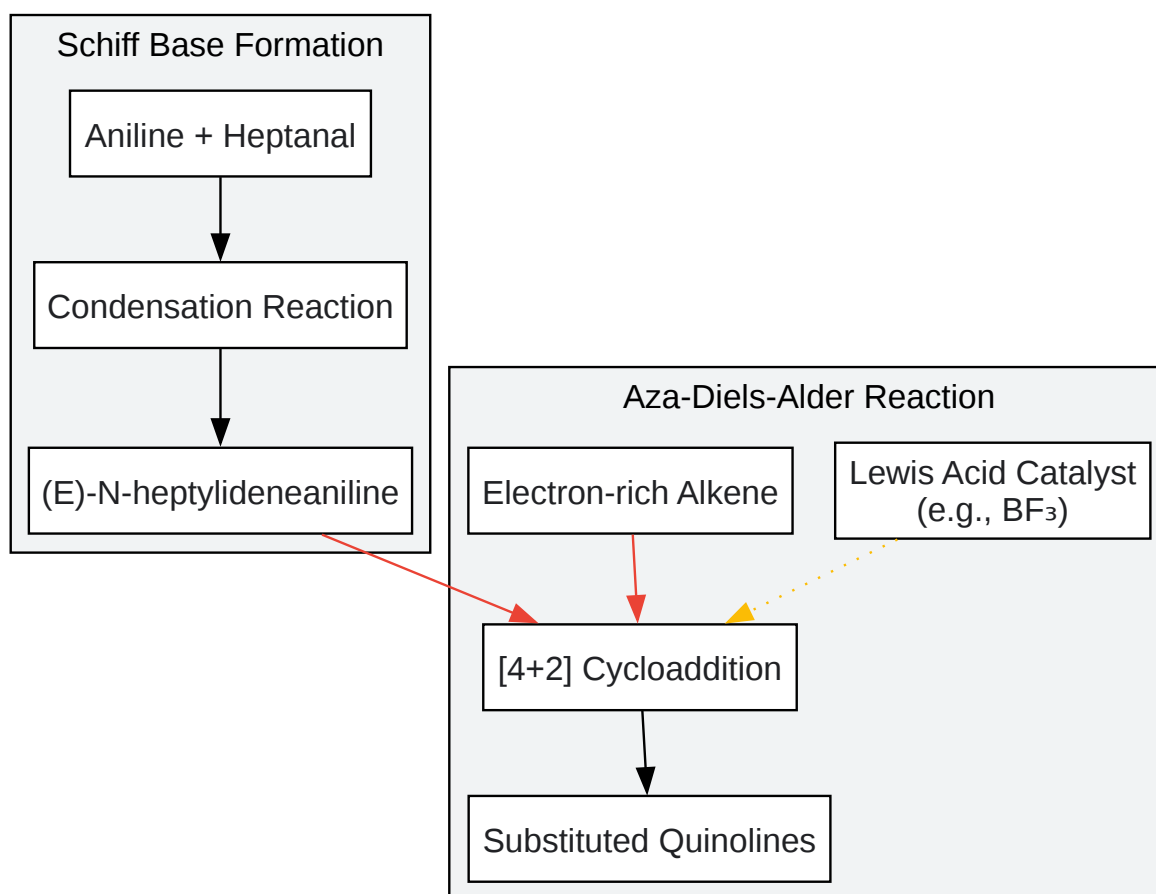
While the primary documented use of the aniline heptanal reaction product is industrial, Schiff bases are valuable intermediates in organic synthesis. The applications described below are

based on the known reactivity of imines and represent potential synthetic routes involving the aniline heptanal Schiff base.

Synthesis of N-Substituted Heterocycles (Aza-Diels-Alder Reaction)

Imines can act as azadienes in [4+2] cycloaddition reactions, such as the Povarov reaction, to synthesize quinoline derivatives. The aniline heptanal Schiff base could serve as the diene component.

Experimental Workflow:



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Caption: Workflow for quinoline synthesis via Povarov reaction.

Synthesis of β -Amino Carbonyl Compounds (Mannich Reaction)

Imines are key intermediates in the Mannich reaction, a three-component reaction involving an aldehyde, an amine, and an enolizable carbonyl compound. The pre-formed aniline heptanal Schiff base can react with an enolizable ketone or aldehyde to yield β -amino carbonyl compounds, which are important synthetic building blocks.

Synthesis of N-Substituted Indoles

N-arylideneanilines (Schiff bases from aromatic aldehydes and aniline) have been shown to react with indole in a base-catalyzed addition to form 1,2-diaryl-2-(N-indolyl) methyl amines. By analogy, the aniline heptanal Schiff base could potentially undergo a similar reaction to produce N-substituted indole derivatives.

Summary and Outlook

The aniline heptanal Schiff base is a readily synthesized compound with a well-documented industrial-scale production protocol. Its primary application is as a rubber vulcanization accelerator. However, the inherent reactivity of the imine functionality opens avenues for its use in broader organic synthesis. The exploration of its utility in multicomponent reactions like the Povarov and Mannich reactions, as well as in the synthesis of heterocyclic systems, could unveil novel synthetic pathways and lead to the development of new molecular entities for pharmaceutical and materials science applications. Further research into the specific reactivity and substrate scope of this particular Schiff base is warranted to fully realize its potential in modern organic synthesis.

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